

Personal protective equipment for handling Strontium carbonate

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Compound of Interest

Compound Name: Strontium carbonate

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Essential Safety and Handling Guide for Strontium Carbonate

This guide provides immediate safety, operational, and disposal protocols for laboratory professionals working with **strontium carbonate**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **strontium carbonate**, particularly in powder form, the primary goal is to prevent inhalation of dust and contact with skin and eyes. The recommended PPE is outlined below.

Summary of Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH-approved particulate respirator (e.g., N95, P1, or P3 filter).[1][2][3] Required when dust is generated. A respiratory protection program that meets OSHA 29CFR 1910.134 should be followed.[4]	Strontium carbonate dust can be irritating to the respiratory system.[1][5][6] Inhalation may lead to coughing, sneezing, and nasal irritation.[4][5] Repeated or prolonged exposure could result in more severe conditions like chronic bronchitis.[1]
Eye Protection	Splash-resistant safety goggles.[4] Dust-proof goggles are recommended if the environment is dusty.[1]	Prevents eye irritation from dust particles.[1][4][6] An emergency eye wash fountain should be readily available in the immediate work area.[4]
Hand Protection	PVC or natural rubber gloves.[1][7] Neoprene gloves should be avoided.[1][7] Gloves must be inspected before use.[6]	Protects against skin irritation and potential dermatitis from prolonged contact.[1][4]
Skin and Body Protection	Long-sleeved clothing, lab coat, or a dust-impervious protective suit (PVC).[1][7]	Minimizes skin contact with the powder.[1] Contaminated clothing should be removed and washed before reuse.[1]

Occupational Exposure Limits

No specific occupational exposure limits have been established for **strontium carbonate**.[4] Therefore, the exposure limits for "Particulates Not Otherwise Regulated" (PNOR) or "nuisance dusts" should be applied.[3][4]

Regulatory Body	Exposure Limit Type	Value (Total Dust)	Value (Respirable Fraction)
OSHA (PEL)	TWA	15 mg/m ³ [3] [4]	5 mg/m ³ [3] [4]
NIOSH (REL)	TWA	10 mg/m ³ [4]	5 mg/m ³ [4]
ACGIH (TLV)	TWA	10 mg/m ³ [3]	-

TWA (Time-Weighted Average) is the average exposure over an 8-hour workday.

Operational Plan: Handling Strontium Carbonate

1. Engineering Controls:

- Always handle **strontium carbonate** in a well-ventilated area.[\[1\]](#)[\[8\]](#)[\[9\]](#)
- Use a local exhaust ventilation system or a process enclosure to control dust at the source.
[\[4\]](#)[\[5\]](#)[\[6\]](#)

2. Safe Handling Practices:

- Minimize dust generation and accumulation during handling.[\[4\]](#)[\[7\]](#)
- Avoid all personal contact, including inhalation.[\[9\]](#)
- Do not eat, drink, or smoke in areas where **strontium carbonate** is handled.[\[1\]](#)
- Wash hands thoroughly after handling and before breaks.[\[1\]](#)[\[10\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated place.[\[5\]](#)[\[6\]](#)
- Keep containers tightly closed and properly labeled.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Store away from incompatible materials such as acids.[\[1\]](#)[\[7\]](#) Contact with acids can liberate carbon dioxide, sometimes violently.[\[1\]](#)[\[7\]](#)

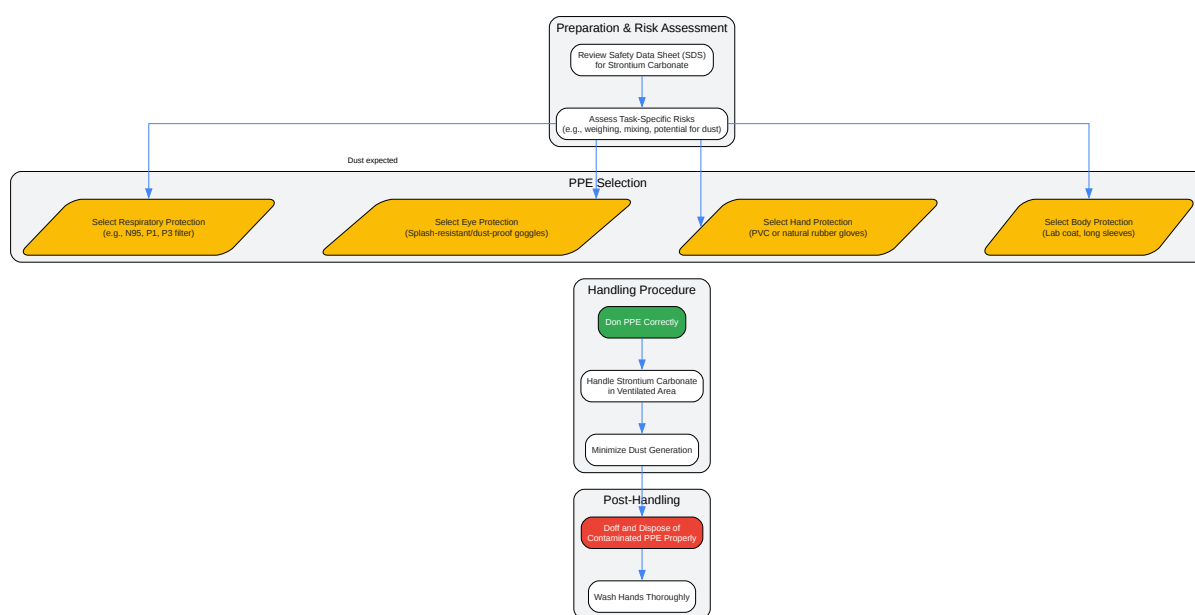
Accidental Release Measures

- Small Spills: Carefully sweep or vacuum up the spilled material and place it into a suitable, labeled container for disposal.[\[1\]](#)[\[6\]](#) Avoid actions that raise dust.[\[1\]](#)[\[6\]](#) Wet sweeping or using a vacuum with a HEPA filter can help to avoid dust dispersal.[\[11\]](#)
- Large Spills: Isolate the hazard area and deny entry to unnecessary personnel.[\[4\]](#) Wet the material with water to prevent dust from becoming airborne, and then dike for later disposal.[\[10\]](#)
- Ensure adequate ventilation in the spill area.[\[7\]](#)[\[11\]](#)

Disposal Plan

- Dispose of waste **strontium carbonate** in accordance with all applicable federal, state, and local regulations.[\[4\]](#)[\[8\]](#)
- Waste should be collected in sealed, properly labeled containers and sent to an approved waste disposal facility.[\[1\]](#)[\[10\]](#)
- Empty containers may retain product residue and should be treated as hazardous waste until properly cleaned or disposed of.[\[5\]](#)

Workflow for PPE Selection and Use



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Caption: PPE selection and handling workflow for **Strontium Carbonate**.

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